

Unveiling p-Tolyl Isobutyrate: A Synthetic Compound with Notable Applications

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Compound of Interest

Compound Name: *p*-Tolyl isobutyrate

Cat. No.: B093224

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Contrary to inquiries regarding its natural origins, extensive database searches indicate that **p-tolyl isobutyrate** is a synthetic compound and has not been reported to occur in nature.^{[1][2]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, and primary applications, addressing the interests of researchers, scientists, and drug development professionals.

Physicochemical Properties

p-Tolyl isobutyrate, also known as 4-methylphenyl 2-methylpropanoate, is a benzoate ester recognized for its strong, lily-narcissus-like odor.^{[1][2]} Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][3]
Molecular Weight	178.23 g/mol	[1][2][3]
CAS Number	103-93-5	[1][2][3][4]
Appearance	Colorless to light yellow, clear liquid	[1][5]
Boiling Point	237 °C	[1][2]
Density	0.993 g/mL at 25 °C	[1][2]
Flash Point	205 °F (96.11 °C)	[1][2][5]
Refractive Index	1.487 at 20 °C	[1][2]
Solubility	Insoluble in water; soluble in alcohol and oils	[1]

Synthesis of p-Tolyl Isobutyrate

The primary method for producing **p-tolyl isobutyrate** is through the esterification of p-cresol with isobutyric acid.[1][2]

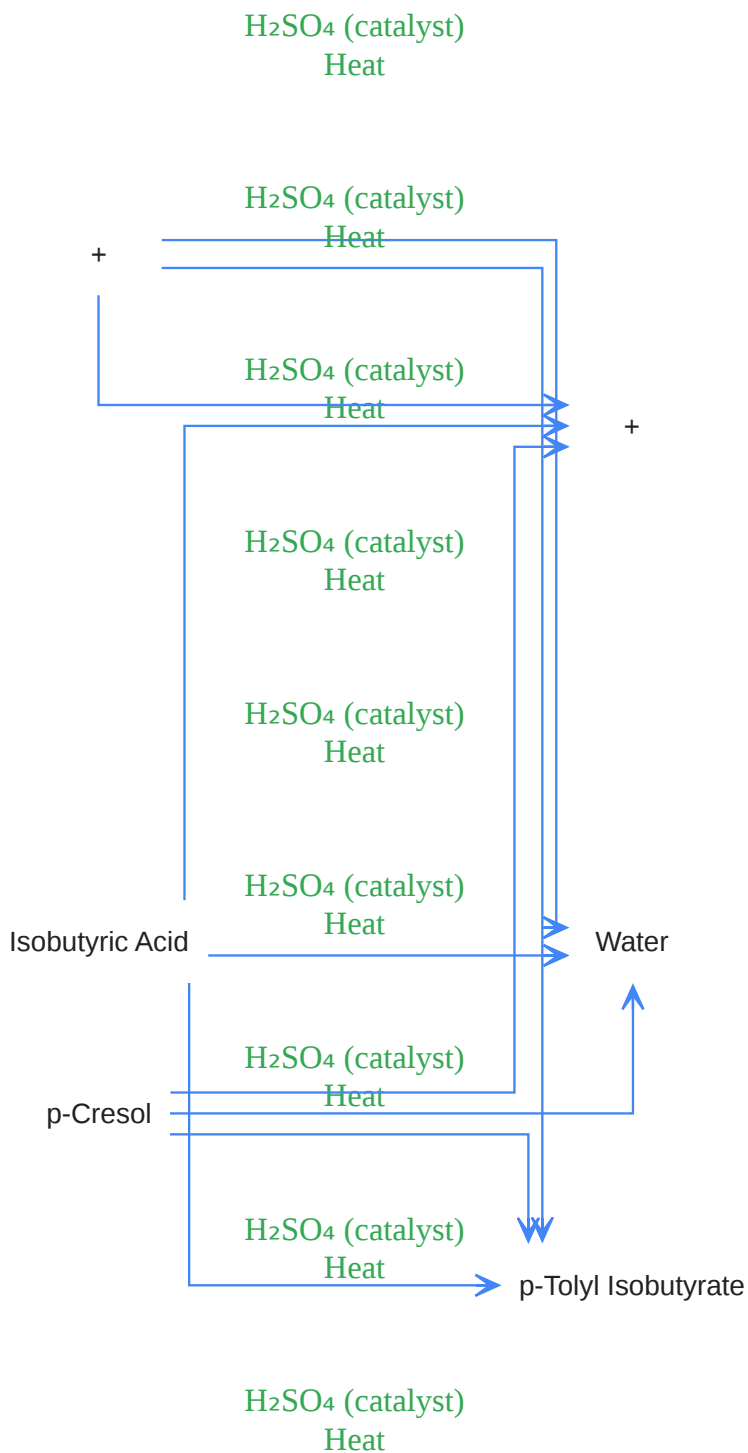
Materials:

- p-Cresol
- Isobutyric acid
- Strong acid catalyst (e.g., concentrated sulfuric acid)
- Anhydrous sodium sulfate
- Sodium bicarbonate solution (5%)
- Brine (saturated sodium chloride solution)

- Organic solvent (e.g., diethyl ether or dichloromethane)
- Distillation apparatus
- Separatory funnel
- Heating mantle
- Magnetic stirrer and stir bar

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of p-cresol and isobutyric acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux using a heating mantle and maintain reflux for several hours to drive the esterification to completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and dilute with an organic solvent.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted isobutyric acid, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the organic solvent under reduced pressure using a rotary evaporator.
- Purify the crude **p-tolyl isobutyrate** by vacuum distillation to obtain the final product.



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Caption: Synthesis of **p-tolyl isobutyrate** via esterification.

Applications

The primary application of **p-tolyl isobutyrate** is as a synthetic flavoring and fragrance agent. [1][2][5][6] Its strong floral scent makes it a valuable component in the formulation of various fragrances.[7] In the food industry, it is used to impart floral and fruity notes to a variety of products.[2][5][6] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **p-tolyl isobutyrate** and concluded that there is no safety concern at current levels of intake when used as a flavoring agent.[6]

Conclusion

While the natural occurrence of **p-tolyl isobutyrate** remains unconfirmed, its synthesis, properties, and applications are well-documented. Its significance lies in the flavor and fragrance industry, where its unique olfactory characteristics are highly valued. The provided synthesis protocol offers a clear methodology for its laboratory preparation, enabling further research and application development.

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